



Application Notes and Protocols: SLC26A3 Inhibitors in Mouse Models of Constipation

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Compound of Interest		
Compound Name:	SLC26A3-IN-3	
Cat. No.:	B2951377	Get Quote

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Introduction

SLC26A3, also known as Downregulated in Adenoma (DRA), is a crucial anion exchanger located on the apical membrane of intestinal epithelial cells.[1][2] It facilitates the electroneutral exchange of chloride (Cl⁻) for bicarbonate (HCO₃⁻), a key process in intestinal salt and fluid absorption.[1][2] Loss-of-function mutations in the SLC26A3 gene lead to congenital chloride diarrhea, a condition characterized by severe, lifelong watery diarrhea.[1] Conversely, inhibiting the function of SLC26A3 presents a promising therapeutic strategy for the treatment of constipation by reducing fluid absorption in the colon.

These application notes provide a comprehensive overview and detailed protocols for evaluating the efficacy of SLC26A3 inhibitors, exemplified here as "SLC26A3-IN-3," in a loperamide-induced mouse model of constipation.

Mechanism of Action of SLC26A3 in Intestinal Fluid Regulation

SLC26A3 is a key player in the absorption of NaCl from the intestinal lumen, which in turn drives the absorption of water. In the colon, the coordinated activity of SLC26A3 and the sodium-hydrogen exchanger 3 (NHE3) facilitates this process. While not directly physically coupled, their functions are linked through intracellular pH regulation. The inhibition of

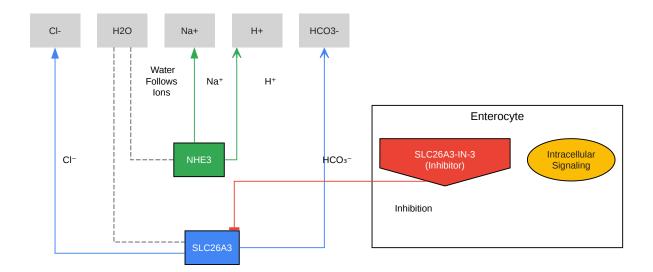




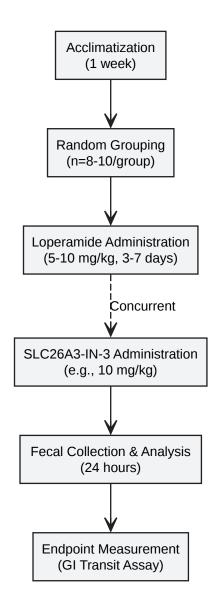


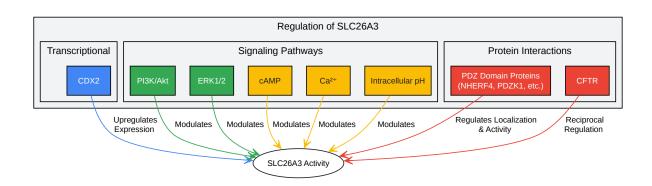
SLC26A3 disrupts this Cl⁻/HCO₃⁻ exchange, leading to a decrease in Cl⁻ and subsequent water absorption, resulting in increased stool water content and alleviation of constipation.











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References

- 1. SLC26A3 (DRA, the Congenital Chloride Diarrhea Gene): A Novel Therapeutic Target for Diarrheal Diseases PMC [pmc.ncbi.nlm.nih.gov]
- 2. SLC26A3 inhibitor identified in small molecule screen blocks colonic fluid absorption and reduces constipation PMC [pmc.ncbi.nlm.nih.gov]
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